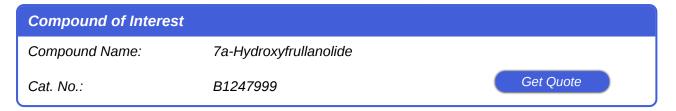


# An In-depth Technical Guide to 7α-Hydroxyfrullanolide: Physical, Chemical, and Biological Properties

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of  $7\alpha$ -Hydroxyfrullanolide, a sesquiterpene lactone with significant therapeutic potential. The information presented herein is intended to support research and development efforts in oncology and related fields.

## **Physicochemical Properties**

7α-Hydroxyfrullanolide is a naturally occurring eudesmanolide sesquiterpene lactone.[1] Its core chemical structure and key physicochemical properties are summarized below. While experimental data for some physical properties are not readily available in the literature, computed values provide useful estimates.

Table 1: Physical and Chemical Properties of 7α-Hydroxyfrullanolide



Property	Value	Source
Chemical Structure	(3aR,5aR,9bS)-3a-Hydroxy- 5a,9-dimethyl-3-methylene- 3a,4,5,5a,6,7,8,9b- octahydronaphtho[1,2-b]furan- 2(3H)-one	INVALID-LINK
Molecular Formula	C15H20O3	INVALID-LINK
Molecular Weight	248.32 g/mol	INVALID-LINK
CAS Number	105578-87-8	INVALID-LINK
IUPAC Name	(3aR,5aR,9bS)-3a-hydroxy- 5a,9-dimethyl-3-methylidene- 4,5,6,7,8,9b- hexahydrobenzo[g] [2]benzofuran-2-one	INVALID-LINK
Melting Point	Not reported	
Boiling Point	Not reported	_
Solubility	Soluble in DMSO (used in cell culture experiments)	Inferred from experimental use
UV Absorption (λmax)	268 nm	[1]
Specific Rotation	Not reported	
Appearance	Not reported	_
XLogP3-AA	1.8	INVALID-LINK
Hydrogen Bond Donor Count	1	INVALID-LINK
Hydrogen Bond Acceptor Count	3	INVALID-LINK

# **Biological Activity and Signaling Pathways**





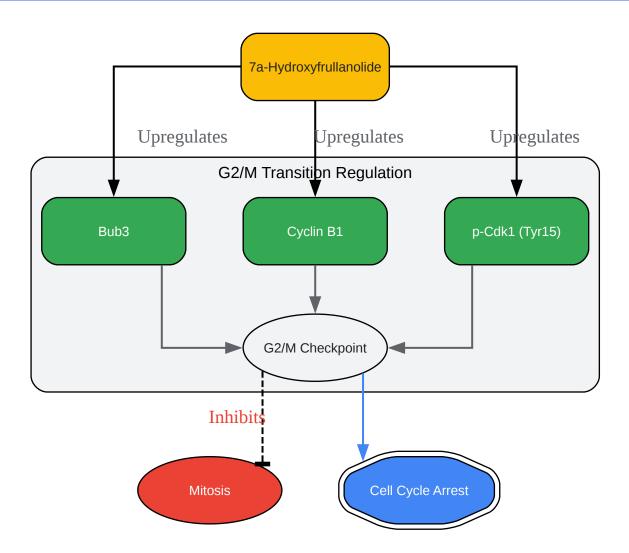


7α-Hydroxyfrullanolide has demonstrated significant anticancer activity, particularly against triple-negative breast cancer (TNBC) cells. Its primary mechanisms of action involve the induction of G2/M phase cell cycle arrest and apoptosis.

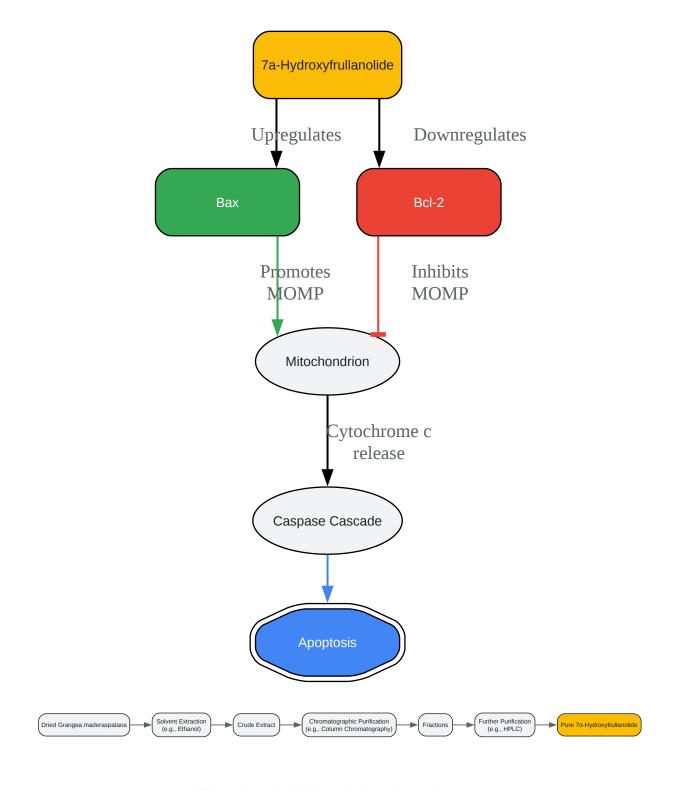
### **G2/M Phase Arrest**

7α-Hydroxyfrullanolide induces cell cycle arrest at the G2/M checkpoint in cancer cells. This is achieved through the modulation of key regulatory proteins. Specifically, it has been shown to upregulate the expression of Bub3, cyclin B1, and the phosphorylated (inhibitory) form of Cdk1 (p-Cdk1 at Tyr15). The upregulation of these proteins prevents the cell from entering mitosis, leading to an accumulation of cells in the G2/M phase.









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### References

- 1. Anticancer mechanism of 7-α-hydroxyfrullanolide on microtubules and computational prediction of its target binding in triple-negative breast cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 7-AAD Cell Cycle Analysis Protocol [icms.qmul.ac.uk]
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